

Personal protective equipment for handling 4-Bromo-1-butyne

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Compound of Interest

Compound Name: 4-Bromo-1-butyne

Cat. No.: B1278893

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Essential Safety and Handling Guide for 4-Bromo-1-butyne

This guide provides critical safety and logistical information for the handling and disposal of **4-Bromo-1-butyne**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure safe laboratory operations.

Physicochemical and Safety Data

The following table summarizes the key quantitative data for **4-Bromo-1-butyne**.

Property	Value	Citations
Molecular Formula	C ₄ H ₅ Br	[1]
Molecular Weight	132.986 g/mol	[1]
Appearance	Colorless to light yellow clear liquid	[2][3]
Density	1.417 g/mL at 25 °C	[2]
Boiling Point	110-118 °C	[1][2]
Flash Point	23.9 °C - 32.3 °C	[1][2]
Storage Temperature	2-8 °C	[2]
Solubility	Immiscible with water; Soluble in organic solvents like chloroform, ethanol, and acetone.	[2][3][4]
Hazard Class	Flammable Liquid 3; Acute Toxicity 3 (Oral); Skin Sensitizer 1.	[2][4]

Personal Protective Equipment (PPE)

Strict adherence to the following personal protective equipment guidelines is mandatory to minimize exposure and ensure personal safety when handling **4-Bromo-1-butyne**.

Equipment	Specification	Citations
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Double gloving is recommended. Change gloves every 30-60 minutes or immediately upon contamination.	[2][5]
Eye/Face Protection	Tightly fitting safety goggles and a face shield.	[6]
Skin and Body Protection	Chemical protective suit or impervious gown. All clothing should be flame-resistant.	[2][6]
Respiratory Protection	A NIOSH-approved N95 or ABEK (EN14387) respirator is required. Operations must be conducted in a certified chemical fume hood.	[2][6]

Standard Operating Protocol for Handling 4-Bromo-1-butyne

The following protocol outlines the step-by-step procedure for the safe handling of **4-Bromo-1-butyne** from preparation to disposal.

1. Pre-Experiment Preparation:

- Ensure a certified chemical fume hood is operational.
- Have an emergency eyewash station and safety shower readily accessible.[2]
- Assemble all necessary glassware and equipment and check for any defects.
- Prepare a designated waste container for **4-Bromo-1-butyne** waste.
- Ensure fire extinguishing media such as dry sand or alcohol-resistant foam is available.[2]

2. Donning Personal Protective Equipment (PPE):

- Before entering the laboratory, don a chemical-resistant gown, safety goggles, and a face shield.
- Wash hands thoroughly before putting on two pairs of chemical-resistant gloves. The inner glove should be tucked under the gown cuff, and the outer glove should go over the cuff.
- Wear a properly fit-tested N95 or ABEK (EN14387) respirator.

3. Handling and Experimental Procedure:

- Conduct all work in a chemical fume hood to avoid inhalation of vapors.[2]
- Ground all containers and receiving equipment to prevent static discharge.
- Use only non-sparking tools.
- Avoid contact with skin and eyes.
- Keep the container tightly closed when not in use.
- Maintain the working temperature below the flash point of 23.9 °C.
- Avoid contact with incompatible materials such as strong oxidizing agents and strong bases.
[2][4]

4. Storage:

- Store **4-Bromo-1-butyne** in a tightly sealed container in a cool, dry, and well-ventilated area.
[2]
- The recommended storage temperature is between 2-8 °C.[2]
- Store away from sources of heat, sparks, and open flames.[4]

5. Spill Management:

- Small Spills: Use an inert absorbent material like sand or vermiculite to collect the spill. Place the absorbed material into a sealed container for hazardous waste disposal.[2]
- Large Spills: Evacuate the area immediately. Use a wet sand or electrostatic vacuum to collect the material, and place it in a sealed container for disposal.[2]

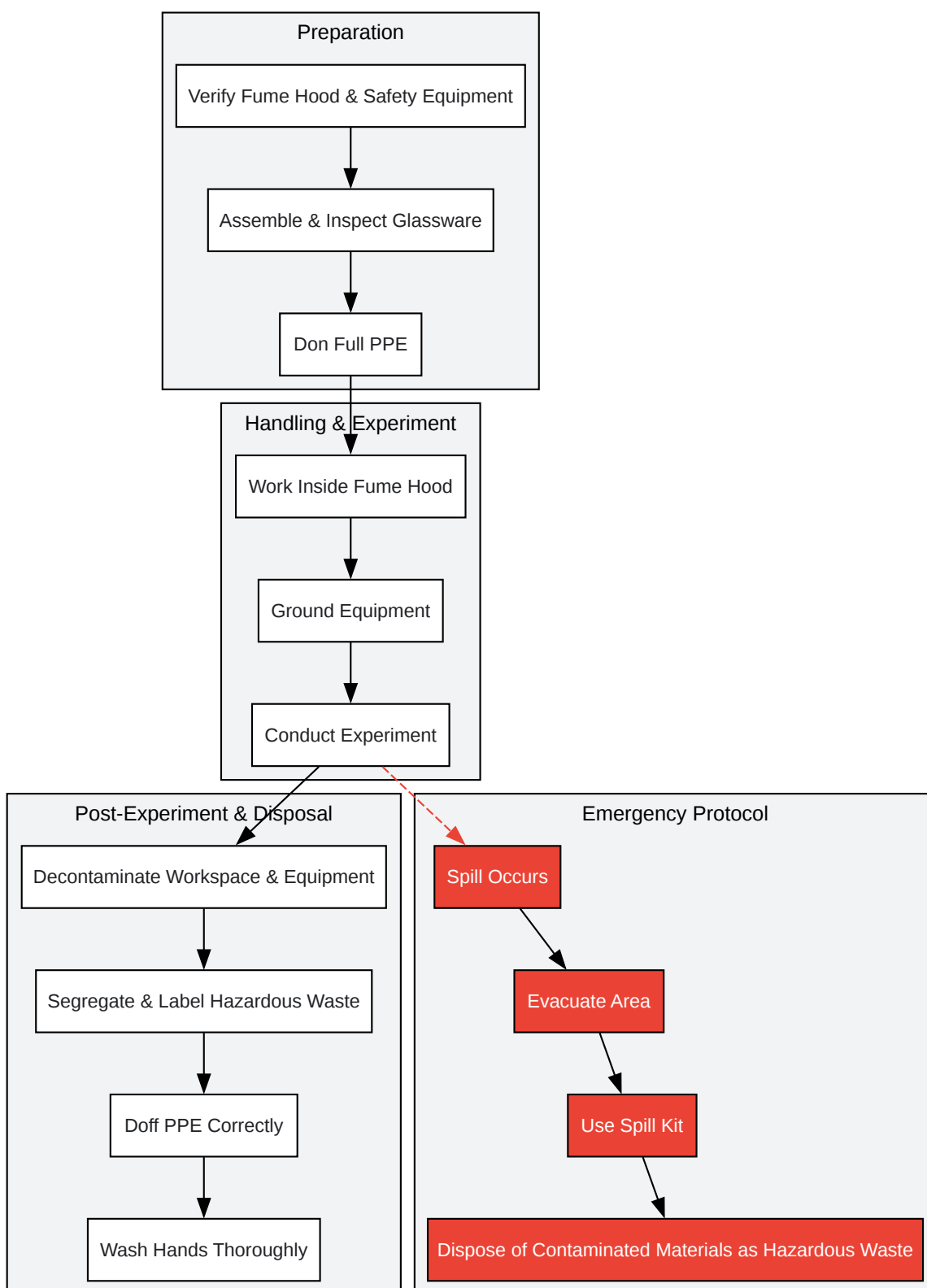
6. Disposal:

- All waste containing **4-Bromo-1-butyne** must be treated as hazardous waste.
- Dispose of the waste in a designated, approved hazardous waste disposal plant.
- Do not dispose of it down the drain or in regular trash.

7. Post-Experiment:

- Decontaminate all surfaces and equipment after use.
- Doff PPE in the correct order, removing the outer gloves first, followed by the gown and other protective equipment, and finally the inner gloves.
- Wash hands thoroughly with soap and water after removing all PPE.

Workflow for Handling 4-Bromo-1-butyne



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Caption: Workflow for the safe handling of **4-Bromo-1-butyne**.

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